

Antimicrobial Activity of Active 4-Hydroxyphenyl Amino Acid Derivatives

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Compound Focus: N-(4-Hydroxyphenyl)propanamide

CAS No.: 1693-37-4

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Compound Derivative

Pathogen-Targeted & MIC Values

Key Structural Features

| **Hydrazones 14-16** [1] [2] | **MRSA**: 1-8 µg/mL **VRE**: 0.5-2 µg/mL **Gram-negative bacteria**: 8-64 µg/mL **Candida auris**: 0.5-64 µg/mL | 4-hydroxyphenyl core, heterocyclic substituents || **Compound 26** [3] [4] | **S. aureus (MRSA)**: 4-16 µg/mL **E. faecalis**: Comparable to control antibiotics **C. albicans (drug-resistant)**: 16 µg/mL | 2-hydroxyphenyl core, nitro-heterocyclic substituents |

Detailed Experimental Protocols

The following section provides a standardized methodology for synthesizing the core scaffold and evaluating the antimicrobial activity of these compounds, as derived from the cited research.

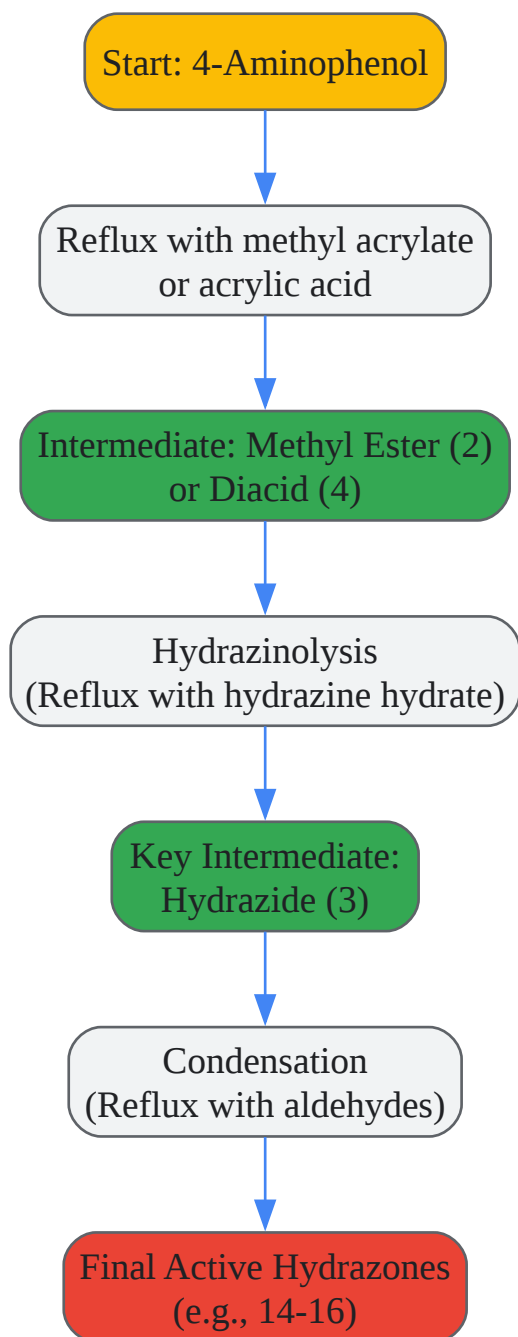
Chemical Synthesis of the Core Scaffold

This protocol outlines the synthesis of the foundational intermediate, **3-((4-hydroxyphenyl)amino)propanoic acid**, and its subsequent derivatization into active hydrazones [1] [2].

- **Objective**: To synthesize 3-((4-hydroxyphenyl)amino)propanoic acid derivatives as described in the 2024 study [1].

- **Materials:**
 - 4-Aminophenol
 - Acrylic acid or Methyl acrylate
 - 2-Propanol
 - Hydrazine hydrate
 - Appropriate aromatic or heterocyclic aldehydes (for hydrazone formation)
 - Methanol
- **Procedure:**
 - **Synthesis of Intermediate (2 or 4):** React 4-aminophenol (1) with methyl acrylate in 2-propanol *or* acrylic acid in water under reflux conditions. This yields the methyl ester intermediate **N-(4-hydroxyphenyl)- β -alanine methyl ester (2)** or the diacid **3,3'-((4-hydroxyphenyl)azanediyl)di(propanoic)acid (4)** [1] [2].
 - **Synthesis of Hydrazide (3):** Convert the methyl ester (2) to the key intermediate **N-(4-hydroxyphenyl)- β -alanine hydrazide (3)** via hydrazinolysis using hydrazine hydrate in propan-2-ol under reflux [1].
 - **Synthesis of Hydrazones (7-16):** React hydrazide (3) with various aromatic or heterocyclic aldehydes in methanol under reflux temperature to obtain the final hydrazone derivatives (7-16) [1]. Compounds **14-16**, which contain heterocyclic substituents, showed the most potent and broad-spectrum activity [1] [2].
- **Characterization:** Confirm the structure and purity of all synthesized compounds using melting point analysis, Thin-Layer Chromatography (TLC), FT-IR, 1H NMR, 13C NMR, and elemental analysis [3] [4].

The synthesis workflow progresses from initial reactants to the final active hydrazone derivatives through a series of reflux and conversion steps.



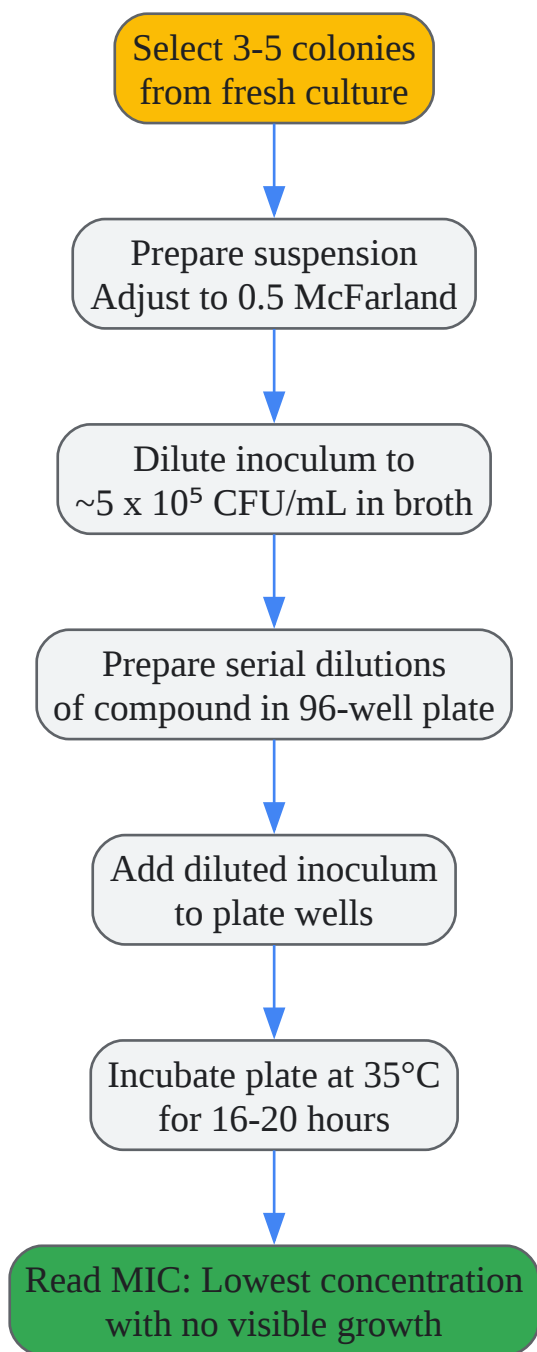
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Antimicrobial Susceptibility Testing (AST) Protocol

This protocol follows the standard broth microdilution method as referenced in the StatPearls guide and applied in the primary research to determine Minimum Inhibitory Concentrations (MICs) [1] [5].

- **Objective:** To determine the Minimum Inhibitory Concentration (MIC) of synthesized compounds against a panel of multidrug-resistant bacterial and fungal pathogens [1] [5].
- **Materials:**
 - **Bacterial/Fungal Strains:** Clinical isolates of ESKAPE pathogens (e.g., MRSA, VRE) and drug-resistant *Candida* species (e.g., *C. auris*) [1].
 - **Growth Media:** Cation-adjusted Mueller-Hinton Broth (for bacteria), RPMI-1640 (for fungi) [5].
 - **Equipment:** Sterile 96-well microtiter plates, micropipettes, incubator.
- **Procedure:**
 - **Prepare Inoculum:**
 - Select 3-5 well-isolated colonies from a fresh culture (18-24 hours old).
 - Prepare a bacterial/fungal suspension in sterile saline or broth.
 - Adjust the turbidity of the suspension to a **0.5 McFarland standard**, which is equivalent to approximately $1-2 \times 10^8$ CFU/mL for bacteria [5].
 - **Dilute Inoculum:**
 - Further dilute the standardized inoculum in broth to achieve a final concentration of approximately **5×10^5 CFU/mL** in the test wells [5].
 - **Prepare Compound Dilutions:**
 - Serially dilute the test compound (typically two-fold dilutions) in the growth medium across the rows of the 96-well plate.
 - **Inoculate Plate:**
 - Add the diluted inoculum to each well of the plate containing the compound dilutions. Include growth control (no compound) and sterility control (no inoculum) wells.
 - **Incubate:**
 - Incubate the plates at **35°C** for **16-20 hours** for non-fastidious bacteria. Incubation times may vary for fastidious organisms or fungi [5].
 - **Read and Interpret MIC:**
 - The **MIC is the lowest concentration of the compound that completely inhibits visible growth** of the microorganism [5].
- **Quality Control:**
 - Perform testing in duplicate or triplicate.
 - Include reference antibiotic controls and quality control strains (e.g., *S. aureus* ATCC 29213) with each test run to ensure accuracy and reproducibility [5].

The AST protocol workflow guides from strain preparation through serial dilution and incubation to determine the Minimum Inhibitory Concentration.



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Key Conclusions for Researchers

- **Promising Scaffold:** The **3-((4-hydroxyphenyl)amino)propanoic acid** structure is a validated, promising scaffold for developing novel antimicrobial agents against priority multidrug-resistant pathogens [1] [2].

- **Structure-Activity Relationship (SAR):** Activity is highly structure-dependent. Incorporating **heterocyclic substituents** (e.g., in hydrazones 14-16) is critical for achieving broad-spectrum and potent activity against both Gram-positive bacteria and resistant fungi like *C. auris* [1].
- **Potential Target:** Research suggests that amino acid derivatives like these may inhibit enzymes involved in bacterial cell wall synthesis (e.g., the Mur pathway), presenting a non-conventional target to overcome existing resistance [1].

I hope these detailed application notes and protocols are helpful for your research and development efforts. Should you require further clarification on any specific step or wish to delve deeper into the mechanistic studies, please feel free to ask.

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References

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